

Application Notes & Protocols: Extraction and Analysis of N-acetylhistidine from Fish Brain Tissue

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *N*-acetylhistidine monohydrate

Cat. No.: B554824

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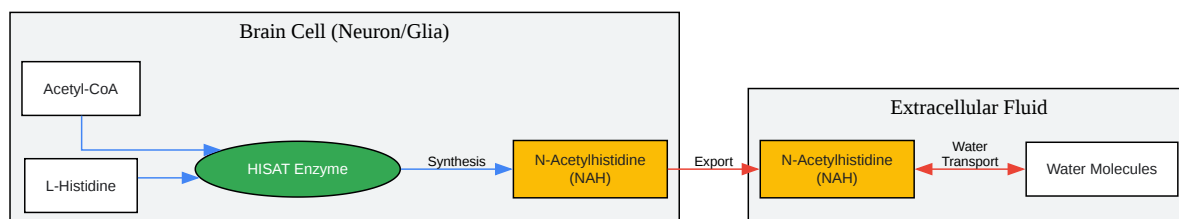
Introduction

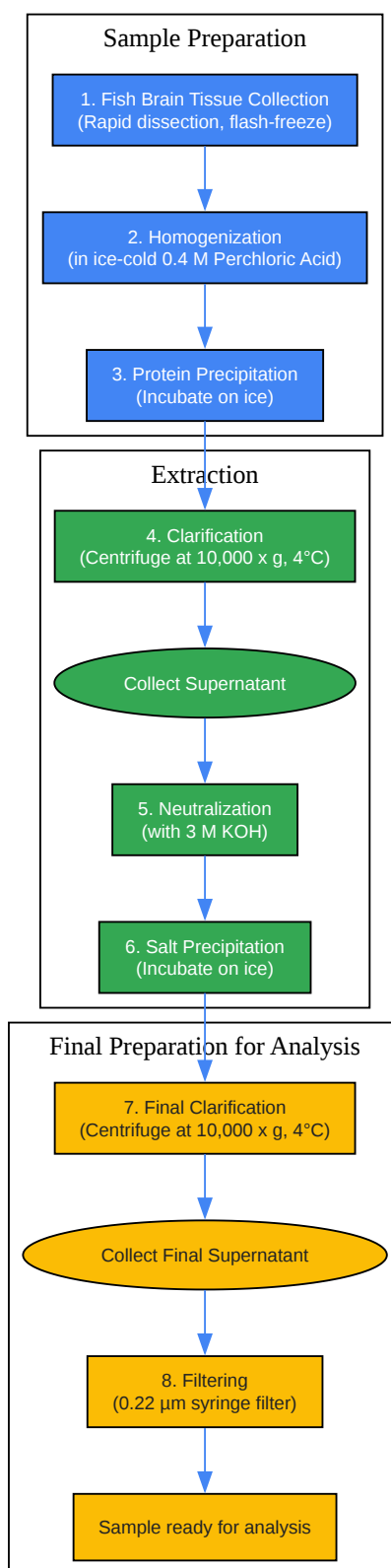
N-acetylhistidine (NAH) is a significant endogenous molecule found in high concentrations in the brain and eye tissues of poikilothermic vertebrates, such as fish.^{[1][2][3]} Unlike in mammals where N-acetylaspartate (NAA) is the predominant acetylated amino acid, NAH serves as a major osmolyte in the nervous system of many fish species, with reported concentrations of approximately 10 mM in the brain.^{[1][2]} NAH is synthesized from L-histidine and acetyl-CoA by the enzyme histidine N-acetyltransferase (HISAT).^{[1][2]} Research indicates that NAH plays a crucial role in cellular hydration, potentially acting as a "molecular water pump" to transport water out of cells against a concentration gradient, a function vital for maintaining tissue integrity, particularly in the eye lens.^{[1][2][4][5]}

This application note provides a comprehensive protocol for the extraction of NAH from fish brain tissue and its subsequent quantification using various analytical techniques. The methodologies outlined are intended for researchers, scientists, and drug development professionals investigating the roles of NAH and other metabolites in neuroscience, marine biology, and the development of novel therapeutics.

Biological Pathway and Function

The synthesis of NAH is a targeted enzymatic process. The proposed functional cycle, particularly described in the fish lens, offers a model for its role in the brain.





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- To cite this document: BenchChem. [Application Notes & Protocols: Extraction and Analysis of N-acetylhistidine from Fish Brain Tissue]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554824#extraction-of-n-acetylhistidine-from-fish-brain-tissue-for-analysis]

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